

Technical Guide: 2-(2-Fluoro-4-nitrophenyl)acetaldehyde

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Compound of Interest

Compound Name: 2-(2-fluoro-4-nitrophenyl)acetaldehyde

CAS No.: 1160623-39-1

Cat. No.: B8600204

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Core Identity & Physicochemical Profile

2-(2-Fluoro-4-nitrophenyl)acetaldehyde is a highly reactive, electron-deficient aromatic aldehyde. It serves as a critical "chiral-pool-free" building block for synthesizing indole derivatives, isoquinolines, and phenethylamines, particularly where fluorination is required to modulate metabolic stability (blocking CYP450 labile sites) or lipophilicity.

Property	Data
CAS Number	1160623-39-1
IUPAC Name	2-(2-fluoro-4-nitrophenyl)acetaldehyde
Molecular Formula	C ₈ H ₆ FO ₃
Molecular Weight	183.14 g/mol
Physical State	Pale yellow to orange oil or low-melting solid (dependent on purity)
Solubility	Soluble in DCM, THF, EtOAc, DMSO; sparingly soluble in water
Storage	-20°C, under Argon/Nitrogen (Hygroscopic & Air Sensitive)
Key Functional Groups	Aldehyde (Electrophile), Nitro (Reducible), Fluorine (Bioisostere)

Synthetic Pathways & Production

The synthesis of **2-(2-fluoro-4-nitrophenyl)acetaldehyde** requires careful control of oxidation states to prevent over-oxidation to the corresponding phenylacetic acid. The two primary industrial routes are Oxidation of the Phenethanol and Hydrolysis of Enol Ethers.

Route A: Selective Oxidation (Recommended for Lab Scale)

This route utilizes 2-(2-fluoro-4-nitrophenyl)ethanol as the immediate precursor. To avoid over-oxidation, mild oxidants such as Dess-Martin Periodinane (DMP) or Swern conditions are preferred over Jones reagent.

- Step 1: Precursor synthesis via nucleophilic attack of nitromethane on 2-fluoro-4-nitrobenzaldehyde (Henry Reaction) followed by reduction, OR from 2-fluoro-4-nitrotoluene via radical bromination and homologation.
- Step 2: Oxidation of the alcohol to the aldehyde.[\[1\]](#)

Route B: Homologation from Toluene Derivative (Industrial Scale)

Starting from 2-fluoro-4-nitrotoluene, this route builds the carbon chain.

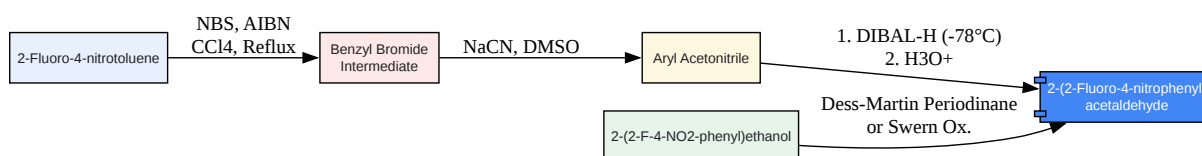
- Radical Bromination: 2-fluoro-4-nitrotoluene + NBS

2-fluoro-4-nitrobenzyl bromide.

- Cyanation: Displacement with NaCN

2-fluoro-4-nitrophenylacetonitrile.

- Reduction/Hydrolysis: DIBAL-H reduction of the nitrile at -78°C followed by acidic hydrolysis yields the aldehyde directly.



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Figure 1: Divergent synthetic pathways. Route A (bottom) offers milder conditions; Route B (top) is more scalable.

Reactivity Profile & Mechanistic Insights

The unique reactivity of this compound stems from the interplay between the electron-withdrawing nitro group and the reactive aldehyde tail.

A. The Aldehyde "Warhead" (Reductive Amination)

The primary utility in drug discovery is reductive amination. The aldehyde condenses rapidly with primary or secondary amines to form imines/iminiums, which are reduced (using NaBH(OAc)₃) to form phenethylamines.

- Application: Synthesis of dopamine analogs or norepinephrine reuptake inhibitors where the 2-fluoro group blocks metabolic hydroxylation.

B. Indole Synthesis (Reductive Cyclization)

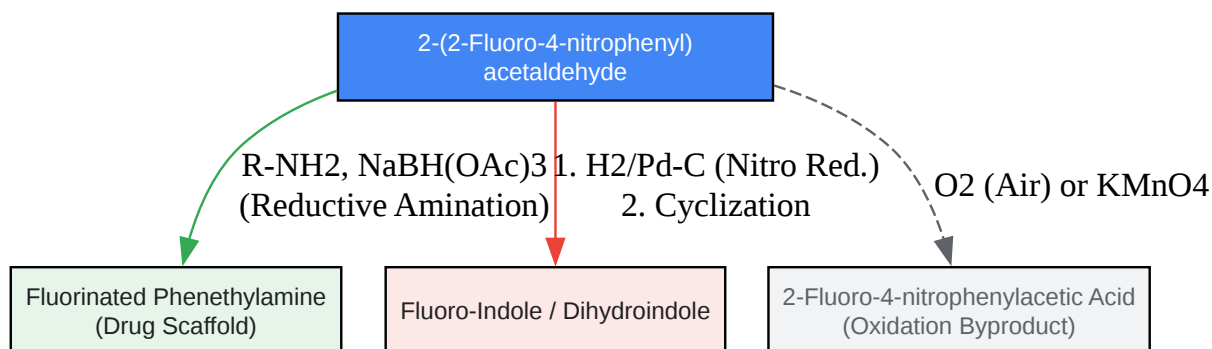
This is a high-value application. The nitro group (position 4) and the aldehyde (position 1 side chain) can participate in cyclization reactions if the nitro is reduced to an amine.

- Mechanism: Reduction of the -NO_2 group to -NH_2 generates an aniline. The amine then attacks the internal aldehyde (intramolecular condensation) to form a dihydroindole or indole (after oxidation).
- Note: The 2-fluoro substituent remains on the indole ring (at position 4, 5, or 6 depending on cyclization mode), providing a fluorinated scaffold for serotonin receptor modulators.

C. Stability of the Fluorine Substituent

Unlike 1-fluoro-2,4-dinitrobenzene (Sanger's reagent), the fluorine atom in this molecule is meta to the nitro group.

- Implication: The fluorine is NOT highly activated for Nucleophilic Aromatic Substitution ($\text{S}_{\text{N}}\text{Ar}$). It is relatively stable to nucleophiles unless extreme forcing conditions are used. This allows the aldehyde chemistry to proceed without losing the fluorine atom.



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Figure 2: Reactivity map highlighting the divergent utility in heterocyclic synthesis vs. linear amine formation.

Handling, Stability & Safety

- **Oxidation Risk:** Like all phenylacetaldehydes, this compound is prone to aerobic oxidation to the corresponding acid (2-fluoro-4-nitrophenylacetic acid).
 - **Protocol:** Store under argon at -20°C. If the compound solidifies or becomes viscous/cloudy, check for acid formation via H-NMR (look for loss of -CHO peak at ~9.7 ppm).
- **Polymerization:** The compound may undergo self-aldol condensation if stored in basic conditions. Keep strictly neutral or slightly acidic.
- **Purification:** Silica gel chromatography is possible, but the aldehyde can streak. Use a buffered eluent or proceed immediately to the next step (telescoped synthesis) to avoid isolation losses.

Applications in Drug Discovery

- **Metabolic Blocking:** The 2-fluoro substituent is strategically placed to block metabolic oxidation at the ortho-position of the phenyl ring, a common clearance pathway for phenethylamine drugs.
- **Peptidomimetics:** The aldehyde can be used in Ugi or Passerini multicomponent reactions to generate complex peptidomimetic backbones containing the electron-deficient aryl group.
- **Covalent Probes:** While not a covalent inhibitor itself, the aldehyde can be converted to a vinyl sulfone or acrylamide (via Wittig olefination) to target cysteine residues in kinases.

References

- **Chemical Identity:** Sigma-Aldrich / MilliporeSigma. **2-(2-fluoro-4-nitrophenyl)acetaldehyde** Product Data. CAS: 1160623-39-1.
- **Synthesis of Phenylacetaldehydes:** Organic Syntheses, Coll. Vol. 3, p. 705 (1955). (General methodology for oxidation of phenethyl alcohols).
- **Reductive Amination Protocols:** Abdel-Magid, A. F., et al. "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride." Journal of Organic Chemistry, 61(11), 3849-3862.

- Fluorine in Medicinal Chemistry: Purser, S., et al. "Fluorine in medicinal chemistry." Chemical Society Reviews, 37, 320-330 (2008).

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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